

RS102895 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: RS102895 hydrochloride

Cat. No.: B1662833

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Technical Support Center: RS102895 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **RS102895 hydrochloride**. Below you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is **RS102895 hydrochloride** and what is its primary mechanism of action?

RS102895 hydrochloride is a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2).^{[1][2][3][4][5][6]} Its mechanism of action involves binding to the CCR2 receptor, thereby inhibiting the downstream signaling effects of its ligands, such as Monocyte Chemoattractant Protein-1 (MCP-1 or CCL2).^{[1][2]} This inhibition blocks cellular responses like calcium influx and chemotaxis, which are crucial in inflammatory processes.^{[1][2][4]}

Q2: In which solvents is **RS102895 hydrochloride** soluble?

RS102895 hydrochloride is readily soluble in dimethyl sulfoxide (DMSO).^{[1][2][3][4][5][7]} It also shows solubility in other organic solvents like dimethylformamide (DMF) and ethanol,

though potentially to a lesser extent.[7] It is considered insoluble or sparingly soluble in aqueous solutions like water or phosphate-buffered saline (PBS) on its own.[3][7]

Q3: Why is my **RS102895 hydrochloride** precipitating when I dilute my DMSO stock into aqueous media?

This is a common issue known as "precipitation upon dilution" and occurs because **RS102895 hydrochloride** is significantly less soluble in aqueous environments than in concentrated organic solvents like DMSO.[8][9][10] When the DMSO stock is added to a larger volume of buffer or cell culture media, the compound's concentration may exceed its solubility limit in the final mixed solvent, causing it to precipitate out of solution.[8][9]

Q4: How can I prevent my compound from precipitating during experiments?

To prevent precipitation, consider the following strategies:

- Use High-Quality, Anhydrous DMSO: DMSO is hygroscopic and can absorb water, which will reduce the solubility of the compound.[3][9] Always use fresh, anhydrous DMSO for preparing your stock solution.[3][9]
- Perform Serial Dilutions: Instead of a single large dilution, create intermediate dilutions in a serum-free or low-serum medium before adding the compound to your final culture medium.[8]
- Keep Final DMSO Concentration Low: Aim for a final DMSO concentration of less than 0.5% in your cell culture to avoid both solvent-induced toxicity and precipitation.[8]
- Pre-warm Media: Pre-warming your cell culture media to 37°C before adding the compound can help maintain solubility.[8]
- Ensure Rapid Mixing: Add the compound stock solution dropwise to the pre-warmed media while gently swirling or vortexing to ensure rapid and even dispersion.[8]
- Utilize Sonication or Gentle Warming: If the compound is slow to dissolve in the initial solvent, gentle warming (e.g., to 37°C) or sonication can aid dissolution.[3][9][11]

Q5: How should I prepare and store stock solutions of **RS102895 hydrochloride**?

It is recommended to prepare a high-concentration stock solution in anhydrous DMSO (e.g., 10-50 mM). Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound or lead to precipitation. Store these aliquots at -20°C or -80°C for long-term stability.[3][11] For short-term storage (1 month), -20°C is suitable; for longer-term storage (6 months), -80°C is recommended.[3][11]

Data Presentation

Table 1: Solubility of RS102895 Hydrochloride in Various Solvents

Solvent	Reported Solubility	Source
DMSO	85 mg/mL (~199 mM)	Selleck Chemicals[5]
DMSO	33.33 mg/mL (~78 mM)	MedChemExpress[3]
DMSO	Soluble to 75 mM	R&D Systems[2]
DMSO	Soluble to 50 mM	Abcam[1]
DMSO	30 mg/mL (~70 mM)	Cayman Chemical[7]
DMSO	≥ 28 mg/mL (~65 mM)	MOLNOVA[4]
DMF	25 mg/mL (~58 mM)	Cayman Chemical[7]
Ethanol	2 mg/mL (~4.7 mM)	Cayman Chemical[7]
DMSO:PBS (pH 7.2) (1:2)	0.3 mg/mL (~0.7 mM)	Cayman Chemical[7]
Water	< 0.1 mg/mL (Insoluble)	MedChemExpress[3]

Note: Solubility can be batch-dependent. Always refer to the certificate of analysis provided by your supplier for batch-specific data.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Weighing:** Accurately weigh the required amount of **RS102895 hydrochloride** powder. For 1 mL of a 10 mM solution, you will need 4.27 mg (using a molecular weight of 426.9 g/mol).
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the powder to achieve a 10 mM concentration.
- **Dissolution:** Vortex the solution vigorously. If needed, place the vial in a sonicator bath for 5-10 minutes or warm gently to 37°C to ensure the compound is fully dissolved.[3][9]
- **Storage:** Aliquot the stock solution into single-use vials and store at -20°C or -80°C.[3]

Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

- **Pre-warm Media:** Pre-warm the required volume of your complete cell culture medium to 37°C.[8]
- **Intermediate Dilution:** Prepare an intermediate dilution of your DMSO stock solution in a serum-free medium. For example, to achieve a final concentration of 10 µM from a 10 mM stock, you can add 1 µL of the stock to 999 µL of serum-free medium to get a 10 µM solution.
- **Final Dilution:** Add the intermediate dilution to your pre-warmed complete media containing cells. Ensure the final DMSO concentration remains below 0.5%.[8]
- **Mixing:** Add the solution dropwise while gently swirling the plate or tube to ensure rapid and even distribution, minimizing the risk of localized high concentrations and precipitation.[8]

Protocol 3: Recommended Formulation for In Vivo Studies

For in vivo applications, where direct injection of a DMSO solution is often not feasible, a co-solvent formulation is required. The following protocols are suggested for preparing a clear solution.

Formulation A: PEG300/Tween-80/Saline[3][11]

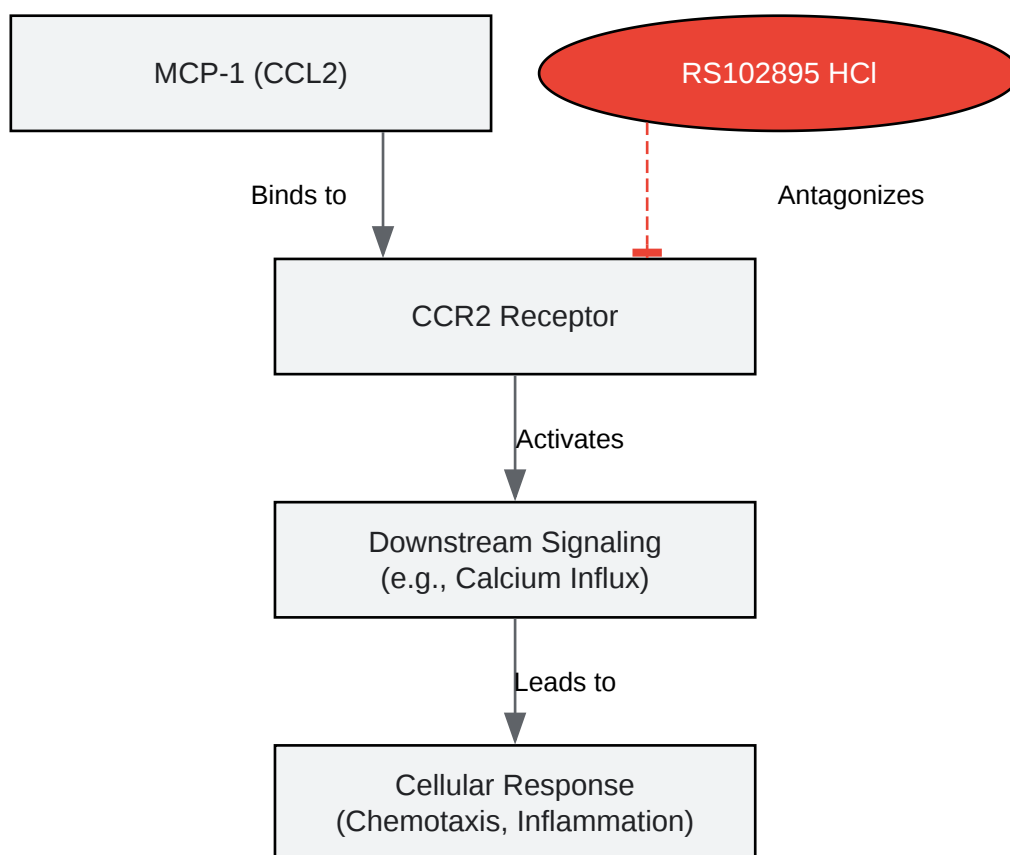
- Prepare a concentrated stock solution in DMSO (e.g., 25 mg/mL).

- In a separate tube, add the required volume of the DMSO stock to PEG300. (e.g., for a final solution with 10% DMSO and 40% PEG300, add 100 μ L of a 25 mg/mL stock to 400 μ L of PEG300).
- Mix thoroughly.
- Add Tween-80 (e.g., 50 μ L for a 5% final concentration) and mix again.
- Finally, add saline to reach the final volume (e.g., 450 μ L for a 45% saline concentration) and mix until a clear solution is formed. The final concentration in this example would be 2.5 mg/mL.

Formulation B: Corn Oil^[3]^[11]

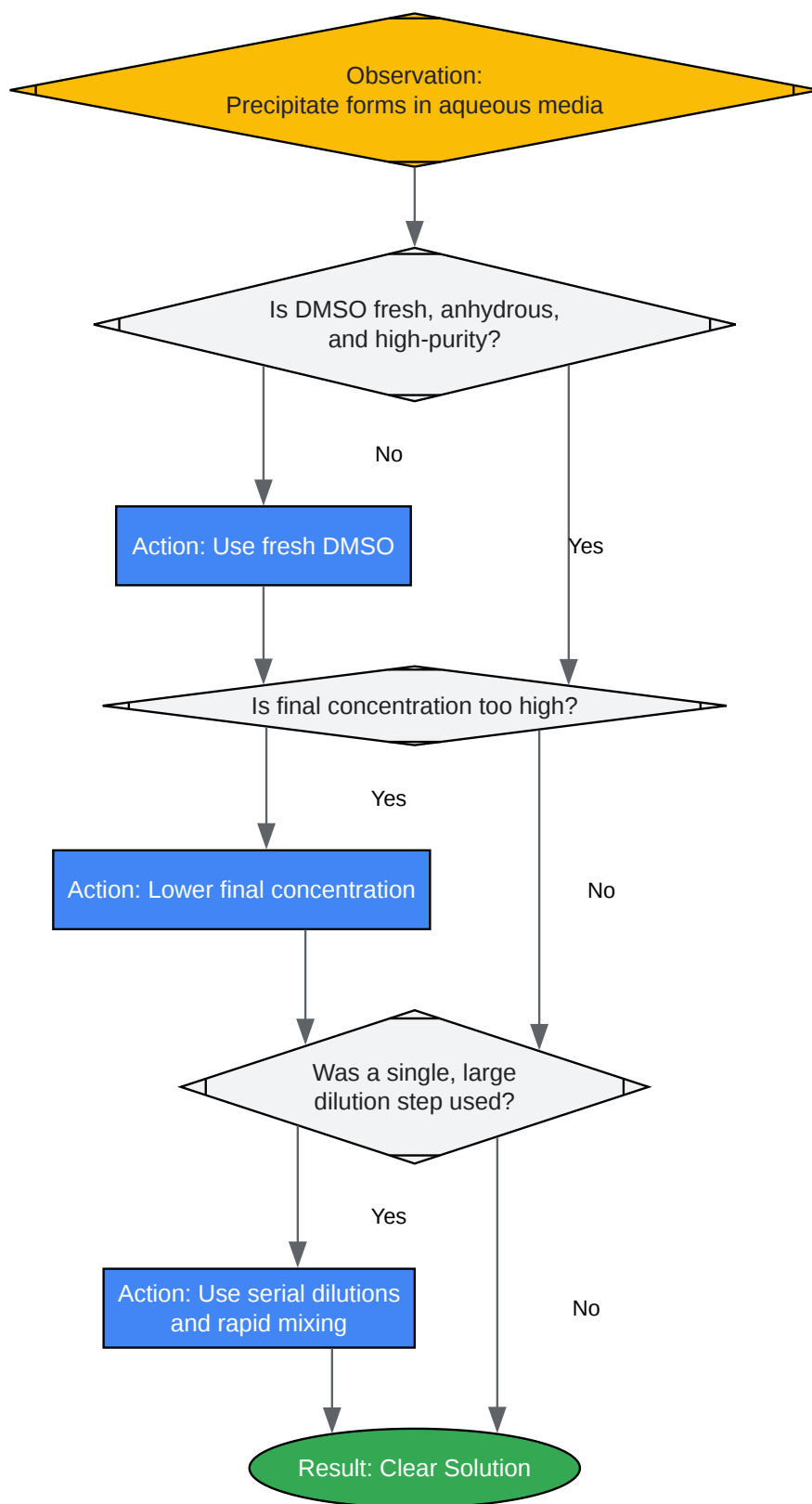
- Prepare a concentrated stock solution in DMSO.
- Add the DMSO stock solution to corn oil (e.g., a 1:9 ratio of DMSO stock to corn oil).
- Vortex thoroughly to ensure a uniform suspension.

Mandatory Visualizations



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Caption: **RS102895 hydrochloride** mechanism of action.



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